

Dipsanoside B CAS number and molecular weight

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Compound of Interest

Compound Name: *Dipsanoside B*

Cat. No.: *B2618318*

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Dipsanoside B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **Dipsanoside B**, a tetrairidoid glucoside isolated from the roots of *Dipsacus asperoides*. While research on this specific compound is limited, this document consolidates its known properties and potential, yet unverified, mechanisms of action.

Core Data

A clear understanding of the fundamental physicochemical properties of a compound is critical for any research endeavor. The following table summarizes the key identifiers for **Dipsanoside B**.

Parameter	Value	Reference(s)
CAS Number	889678-64-2	[1]
Molecular Weight	1475.42 g/mol	[1]
Molecular Formula	C ₆₆ H ₉₀ O ₃₇	[2]

Biological Activity and Postulated Mechanism of Action

Dipsanoside B is a member of the dipsanoside class of compounds. Some studies on "dipsanosides" as a group suggest a potential bactericidal action.^[3] This activity is hypothesized to occur through the inhibition of two key bacterial enzymes: DNA gyrase B and tyrosyl-tRNA synthetase.^[3] Inhibition of these enzymes would disrupt essential cellular processes, including DNA replication and protein synthesis, ultimately leading to bacterial cell death.

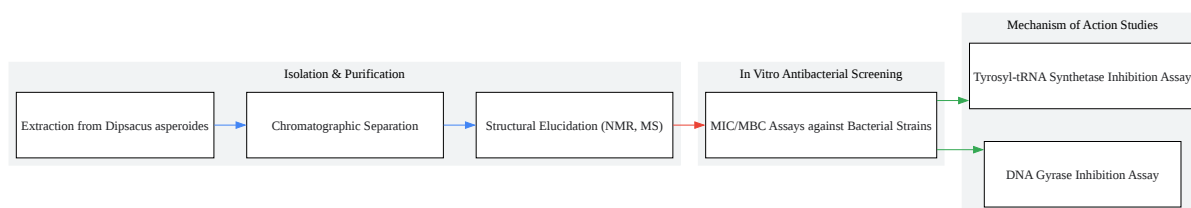
It is crucial to note that while this mechanism is proposed for the general class of dipsanosides, specific experimental validation for **Dipsanoside B** is not available in the reviewed literature. In fact, one study that isolated Dipsanoside A and B reported that neither compound exhibited obvious cytotoxic activity, which presents a contradiction to the proposed bactericidal properties.^[2]

Further research is required to elucidate the specific biological activities and confirm the mechanism of action for **Dipsanoside B**.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Dipsanoside B** are not extensively documented in publicly available literature. However, based on the postulated mechanism of action, the following experimental approaches could be employed to investigate its potential antibacterial properties.

General Workflow for Investigating Antibacterial Activity:



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Figure 1. A logical workflow for the investigation of **Dipsanoside B**'s potential antibacterial properties.

1. DNA Gyrase Inhibition Assay:

- Principle: This assay measures the ability of a compound to inhibit the supercoiling activity of DNA gyrase on a relaxed plasmid DNA substrate.
- Methodology:
 - Purified DNA gyrase enzyme is incubated with relaxed circular DNA (e.g., pBR322) in the presence of ATP and varying concentrations of **Dipsanoside B**.
 - A known DNA gyrase inhibitor (e.g., novobiocin) is used as a positive control.
 - The reaction is stopped, and the different topological forms of the DNA (supercoiled, relaxed, and nicked) are separated by agarose gel electrophoresis.
 - The inhibition of supercoiling is visualized by the decrease in the intensity of the supercoiled DNA band and a corresponding increase in the relaxed DNA band with increasing concentrations of the test compound.

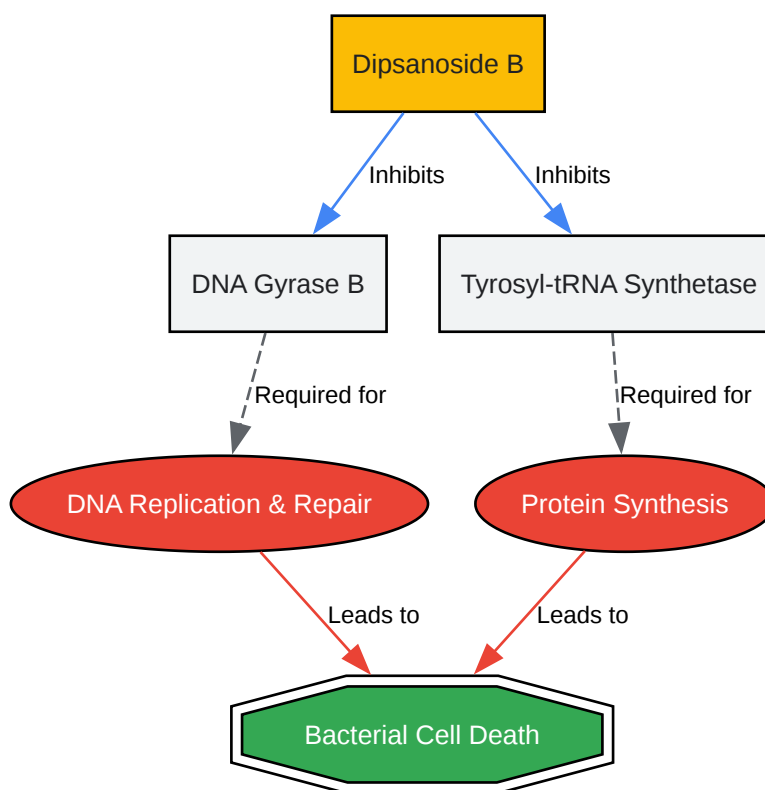
- The IC_{50} value can be determined by quantifying the band intensities.

2. Tyrosyl-tRNA Synthetase Inhibition Assay:

- Principle: This assay determines the inhibitory effect of a compound on the aminoacylation of tRNA with tyrosine, a reaction catalyzed by tyrosyl-tRNA synthetase.
- Methodology:
 - The assay is typically performed by measuring the transfer of radiolabeled tyrosine to its cognate tRNA.
 - Purified tyrosyl-tRNA synthetase is incubated with tRNA, [3H]-tyrosine, ATP, and varying concentrations of **Dipsanoside B**.
 - The reaction mixture is incubated, and the reaction is then quenched by precipitating the tRNA and any attached radiolabeled tyrosine using trichloroacetic acid (TCA).
 - The precipitate is collected on a filter, and the amount of incorporated radioactivity is measured using a scintillation counter.
 - A decrease in radioactivity compared to the control (no inhibitor) indicates inhibition of the enzyme.
 - The IC_{50} value can be calculated from the dose-response curve.

Postulated Signaling Pathway

Based on the limited available information suggesting inhibition of DNA gyrase and tyrosyl-tRNA synthetase, a simplified logical diagram can be constructed to represent the potential downstream effects of **Dipsanoside B** on a bacterial cell.



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Figure 2. Postulated mechanism of bactericidal action for dipsanosides.

Conclusion

Dipsanoside B is a structurally identified natural product with limited characterization of its biological activity. The hypothesis that it may act as a bactericidal agent by inhibiting DNA gyrase and tyrosyl-tRNA synthetase is based on studies of the broader "dipsanoside" class and requires direct experimental verification. The conflicting report of its lack of cytotoxicity underscores the necessity for further rigorous investigation. The experimental frameworks and the logical pathway diagram presented in this guide offer a foundational approach for future research aimed at elucidating the true therapeutic potential of **Dipsanoside B**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Dipsanoside B | CAS:889678-64-2 | Manufacturer ChemFaces [chemfaces.com]
- 3. researchgate.net [researchgate.net]
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